

Acetylsventenic acid CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acetylsventenic acid*

Cat. No.: *B15595273*

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Acetylsventenic Acid: An Overview of Available Data

For Researchers, Scientists, and Drug Development Professionals

This document provides a summary of the currently available information on **Acetylsventenic acid**. While a comprehensive technical guide with detailed experimental protocols and signaling pathways was intended, a thorough search of publicly available scientific literature and chemical databases has revealed limited information for this compound.

Chemical Identity

A summary of the basic chemical identifiers for **Acetylsventenic acid** is provided in the table below.

Identifier	Value	Source(s)
CAS Number	126737-42-6	[1][2][3][4]
Molecular Formula	C ₂₂ H ₃₂ O ₄	[1][2][3][5]
Molecular Weight	360.49 g/mol	[1][5]
IUPAC Name	(1R,2S,4S,5S,9S,10S,13R)-2-acetyloxy-5,9-dimethyl-14-methylidenetetracyclo[11.2.1.0 1,10.04,9]hexadecane-5-carboxylic acid	[5]

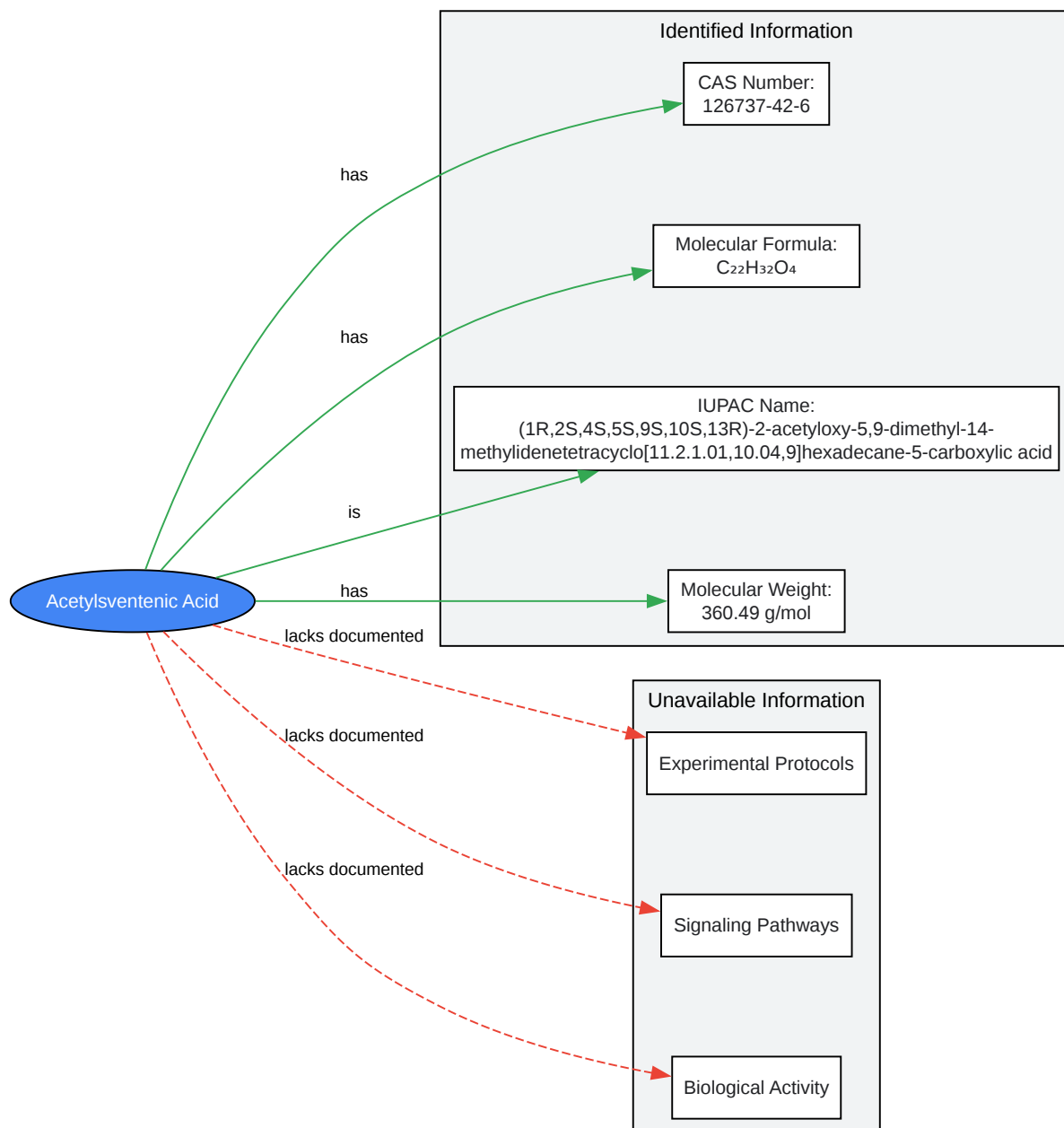
Data Availability

Extensive searches for experimental protocols, including synthesis, purification, and analytical methods, did not yield any specific, reproducible methodologies for **Acetylsventenic acid**. Similarly, no information was found regarding its biological activity, mechanism of action, or any associated signaling pathways.

One source suggested that "**Acetylsventenic acid**" may be a misspelling or refer to a compound that has not yet been extensively described in scientific literature.[5] The lack of published research limits the ability to provide a more in-depth technical guide at this time.

Logical Relationship of Available Information

The following diagram illustrates the current state of knowledge regarding **Acetylsventenic acid**, highlighting the identified chemical properties and the absence of further technical data.



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Caption: Availability of data for **Acetylsventenic acid**.

Conclusion

Based on the current investigation, **Acetylsventenic acid** is a chemically defined entity with a known CAS number and molecular formula. However, there is a significant lack of publicly accessible scientific data regarding its synthesis, experimental use, and biological function. Researchers and drug development professionals interested in this compound should be aware that they may be venturing into novel research territory with limited established protocols to draw upon. Further investigation into private chemical supplier databases or direct synthesis and characterization may be necessary to proceed with any research and development involving **Acetylsventenic acid**.

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References

- 1. Acetylsventenic acid | 126737-42-6 | Benchchem [benchchem.com]
- 2. chemwhat.com [chemwhat.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 天然产物/Acetylsventenic acid - CAS:126737-42-6 - 常州珊瑚海科技有限公司 [shanhuhaitech.com]
- 5. Acetylsventenic Acid|High-Purity Research Chemical [benchchem.com]
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